

Navigating the Safe Disposal of UNC5293: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UNC5293

Cat. No.: B10824701

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For researchers, scientists, and drug development professionals utilizing the potent and selective MERTK inhibitor **UNC5293**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe handling and disposal of **UNC5293**, its solutions, and contaminated materials.

Understanding UNC5293: Properties Relevant to Disposal

UNC5293 is a potent inhibitor of the MERTK receptor tyrosine kinase with a K_i of 190 pM and an IC_{50} of 0.9 nM.[1][2][3] It is frequently used in bone marrow leukemia research.[1][2][4] A key consideration for its disposal is its solubility. **UNC5293** is insoluble in water but soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[3] This dictates that waste streams containing this compound will likely be of a chemical nature.

Property	Value	Citation
CAS Number	2226789-82-6	[2][3]
Molecular Formula	C30H42N6O2	[3]
Molecular Weight	518.69 g/mol	[3]
Solubility	Insoluble in water; Soluble in DMSO (100 mg/mL) and Ethanol (33 mg/mL)	[3]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year, -20°C for 1 month.	[3]

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to adhere to standard laboratory safety protocols.

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling **UNC5293** and its waste. This includes:

- Eye Protection: Safety glasses or a face shield.[5]
- Hand Protection: Chemical-resistant gloves. Gloves should be inspected before use and removed using the proper technique to avoid skin contact.[5]
- Body Protection: A laboratory coat.

Engineering Controls: Handle **UNC5293** and its solutions in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any aerosols or dust.[5]

Step-by-Step Disposal Procedures

The proper disposal of **UNC5293** and its associated waste should be conducted in accordance with institutional guidelines and local regulations for chemical waste. Discharge into the environment must be avoided.[5]

1. Segregation of Waste:

- Solid Waste: Unused or expired **UNC5293** powder, as well as contaminated items such as weighing paper, pipette tips, and gloves, should be collected in a designated, clearly labeled, and sealed container for solid chemical waste.
- Liquid Waste: Solutions containing **UNC5293**, typically in solvents like DMSO, should be collected in a separate, designated container for liquid chemical waste. Do not mix with aqueous waste streams. Given that aqueous solutions with minor residues of DMSO may sometimes be poured down the drain, it is crucial to remember that this does not apply to solutions containing potent inhibitors like **UNC5293**.^[6] All solutions must be treated as hazardous waste.
- Sharps Waste: Needles or other sharps contaminated with **UNC5293** should be disposed of in a designated sharps container for chemical waste.

2. Waste Container Management:

- Use containers that are compatible with the chemical waste they are holding (e.g., glass or polyethylene for organic solvents).
- Ensure all waste containers are clearly and accurately labeled with the contents, including "**UNC5293**" and any solvents present.
- Keep waste containers securely closed when not in use.^[5]

3. Disposal of Unused **UNC5293** Powder:

- If small amounts of the powder need to be disposed of, carefully transfer it into a designated solid chemical waste container. Avoid creating dust.^[5]
- For larger quantities, consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

4. Disposal of Liquid Solutions Containing **UNC5293**:

- Collect all liquid waste containing **UNC5293** in a labeled, leak-proof container.

- Do not pour any solution containing **UNC5293** down the drain.[\[5\]](#)
- The collected liquid waste should be disposed of as hazardous chemical waste through your institution's EHS program.

5. Decontamination of Glassware and Surfaces:

- Glassware that has come into contact with **UNC5293** should be decontaminated before washing. Rinse the glassware with a suitable organic solvent (e.g., ethanol) and collect the rinsate as hazardous liquid waste.
- Wipe down any contaminated surfaces with a cloth dampened with a suitable solvent, and dispose of the cloth as solid chemical waste.

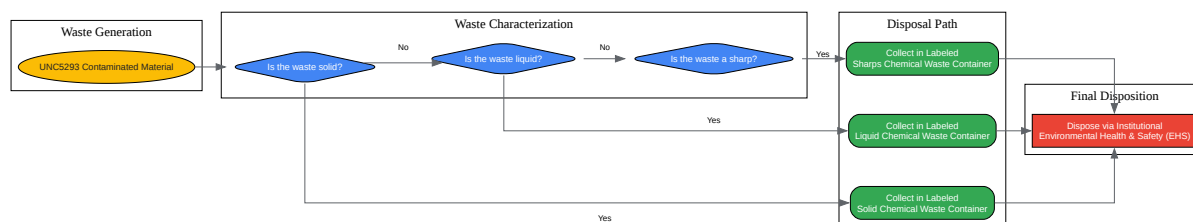
Emergency Procedures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician.[\[5\]](#)
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[5\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[5\]](#)
- If swallowed: Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.[\[5\]](#)

In the event of a spill, evacuate the area, prevent further leakage if it is safe to do so, and follow your institution's spill response procedures.[\[5\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **UNC5293**.



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Caption: Decision workflow for the proper segregation and disposal of **UNC5293** waste.

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- To cite this document: BenchChem. [Navigating the Safe Disposal of UNC5293: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10824701#unc5293-proper-disposal-procedures>]

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